

An In-depth Technical Guide to 2-Bromopyrene (CAS number 1714-27-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromopyrene

Cat. No.: B1587533

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Abstract

This technical guide provides a comprehensive overview of **2-Bromopyrene** (CAS No. 1714-27-8), a key synthetic intermediate in the fields of organic electronics, materials science, and pharmaceutical development. This document details its chemical and physical properties, provides established synthesis and purification protocols, and explores its applications in advanced organic synthesis, particularly in palladium-catalyzed cross-coupling reactions. Spectroscopic data for characterization, detailed experimental methodologies, and visualizations of synthetic and application workflows are included to support researchers in utilizing this versatile building block.

Chemical and Physical Properties

2-Bromopyrene is a brominated derivative of pyrene, a polycyclic aromatic hydrocarbon. The bromine substitution at the 2-position, a nodal plane site, imparts unique electronic properties and reactivity compared to isomers brominated at other positions.^[1] This makes it a valuable precursor for the synthesis of complex organic molecules and polymers with tailored optoelectronic and biological properties.^[1]

Property	Value	Reference(s)
CAS Number	1714-27-8	[2]
Molecular Formula	C ₁₆ H ₉ Br	[2]
Molecular Weight	281.15 g/mol	[3]
Appearance	White to off-white powder	[4]
Melting Point	135.5 °C	[5]
Boiling Point	422.5 °C at 760 mmHg	[2]
Density	1.578 g/cm ³	[2]
Flash Point	209.4 °C	[2]
Refractive Index	1.858	[2]
Vapour Pressure	5.91E-07 mmHg at 25°C	[2]
LogP	5.35	[5]

Synthesis and Purification

The synthesis of **2-Bromopyrene** can be challenging due to the directing effects of the pyrene core, which favor substitution at other positions.[1] However, several effective methods have been developed.

Synthesis from 2-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)pyrene

A common and high-yielding method involves the bromination of a borylated pyrene precursor.
[6]

Experimental Protocol:

- Dissolve 2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)pyrene (1.00 mmol) in a 3:1 (v/v) mixture of methanol and tetrahydrofuran (60 mL).
- Add a solution of copper(II) bromide (10.00 mmol) in water (30 mL) to the reaction mixture.

- Stir the mixture overnight at 90 °C under a nitrogen atmosphere.
- After cooling, filter the resulting precipitate and wash successively with water, diethyl ether, and hexane.
- Crystallize the crude product from hot hexane to yield **2-Bromopyrene** as a beige solid.

Yield: 86%^[6]

Synthesis via Diazotization-Deamination

An alternative route starts from 1-amino-**2-bromopyrene**, proceeding through a diazotization-deamination reaction. This method is particularly useful for obtaining high-purity **2-Bromopyrene** suitable for OLED applications.

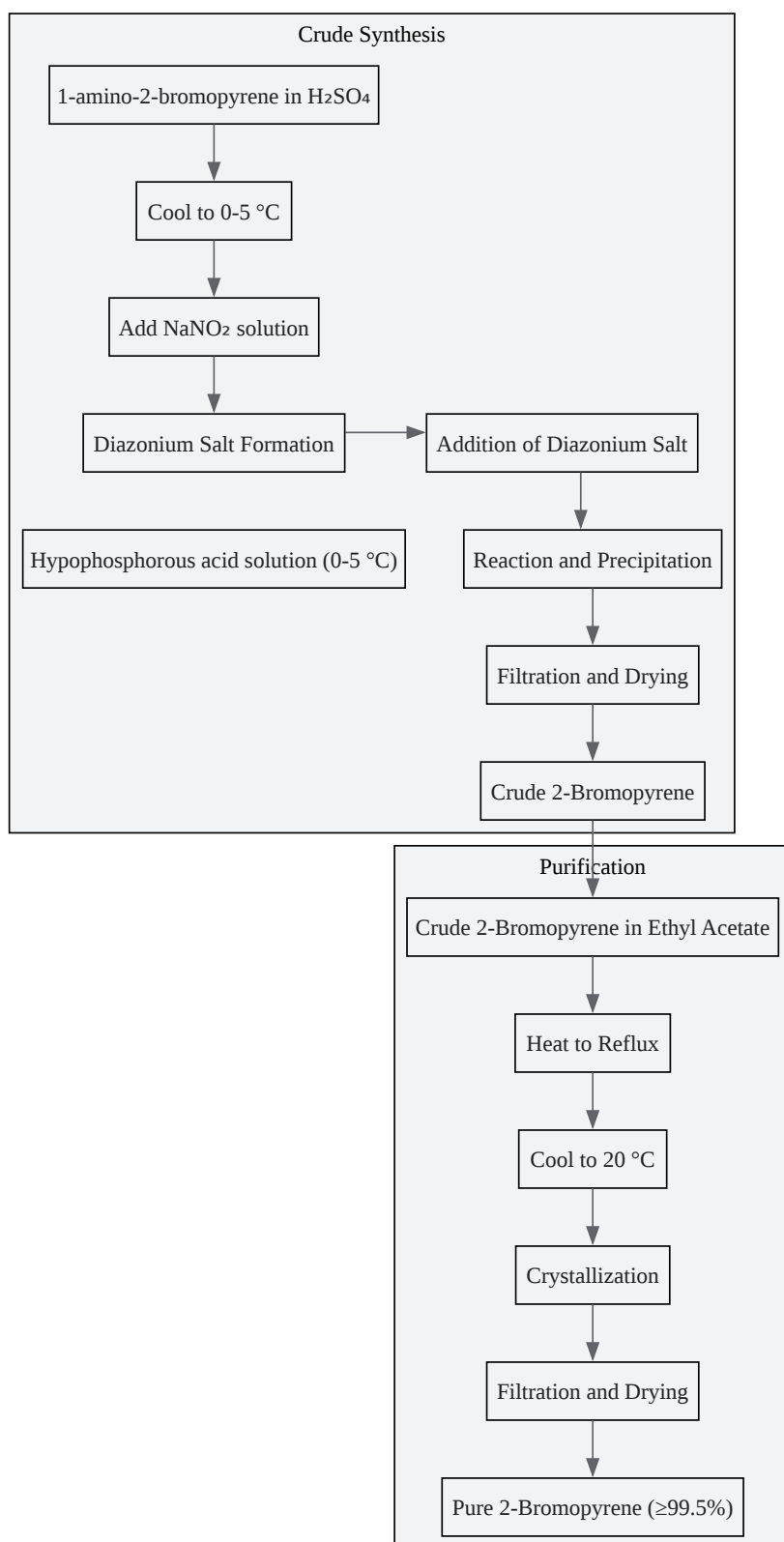
Experimental Protocol:

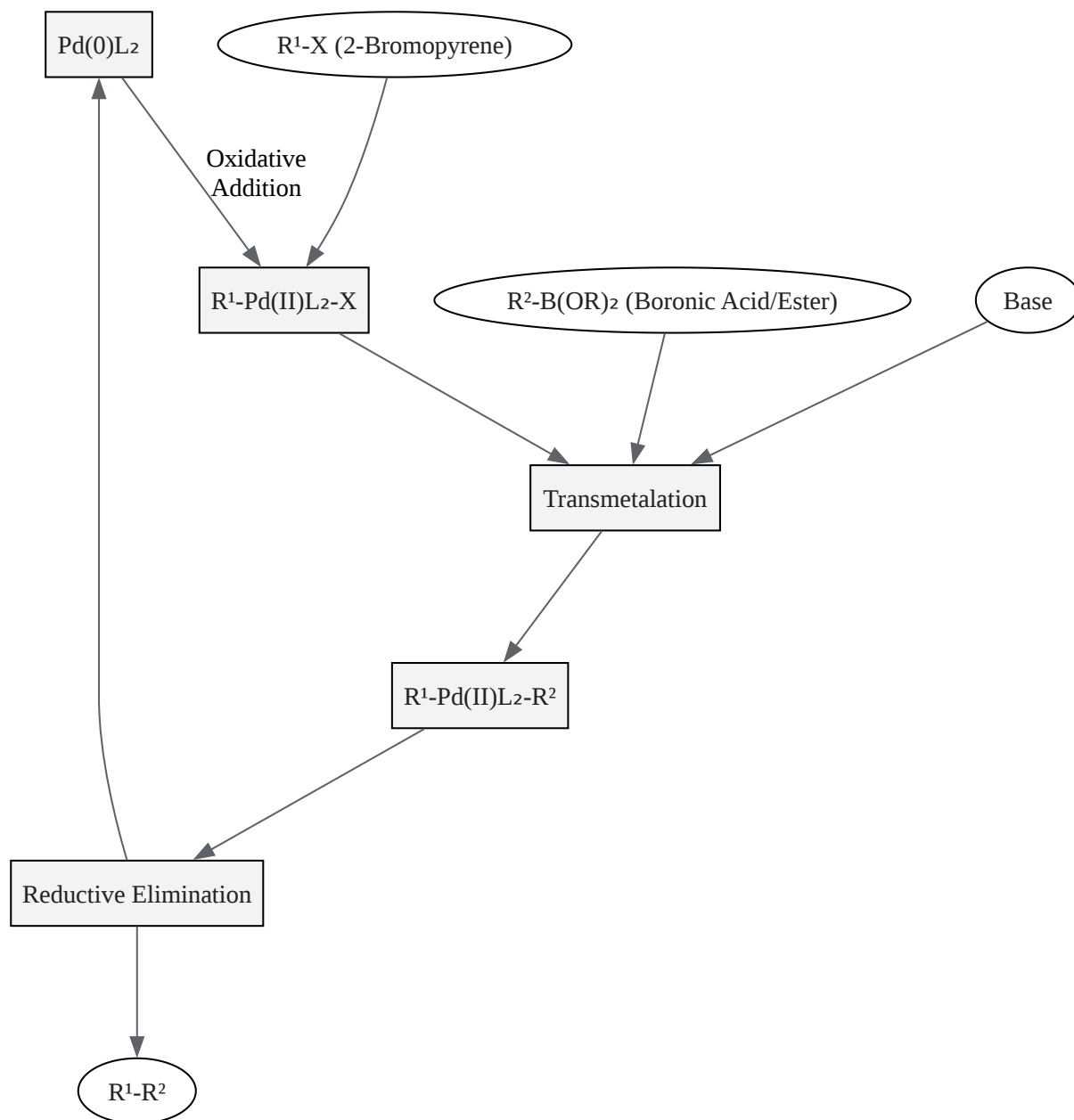
- Crude Synthesis:
 - Add 1-amino-**2-bromopyrene** to a sulfuric acid solution (1.5-2 g/10mL) and stir until completely dissolved.
 - Cool the solution to 0-5 °C and slowly add an aqueous solution of sodium nitrite. Maintain the temperature at 0-5 °C and stir for 30 minutes to form the diazonium salt.
 - In a separate flask, cool an aqueous solution of hypophosphorous acid to 0-5 °C.
 - Slowly add the diazonium salt solution to the hypophosphorous acid solution, maintaining the temperature at 0-5 °C. Stir for 30 minutes.
 - Filter the precipitate and dry to obtain the crude **2-Bromopyrene**.
- Purification:
 - Add the crude **2-Bromopyrene** to ethyl acetate (1.5-2.5 times the weight of the crude product).
 - Heat the mixture to reflux, then cool to 20 ± 2 °C to induce crystallization.

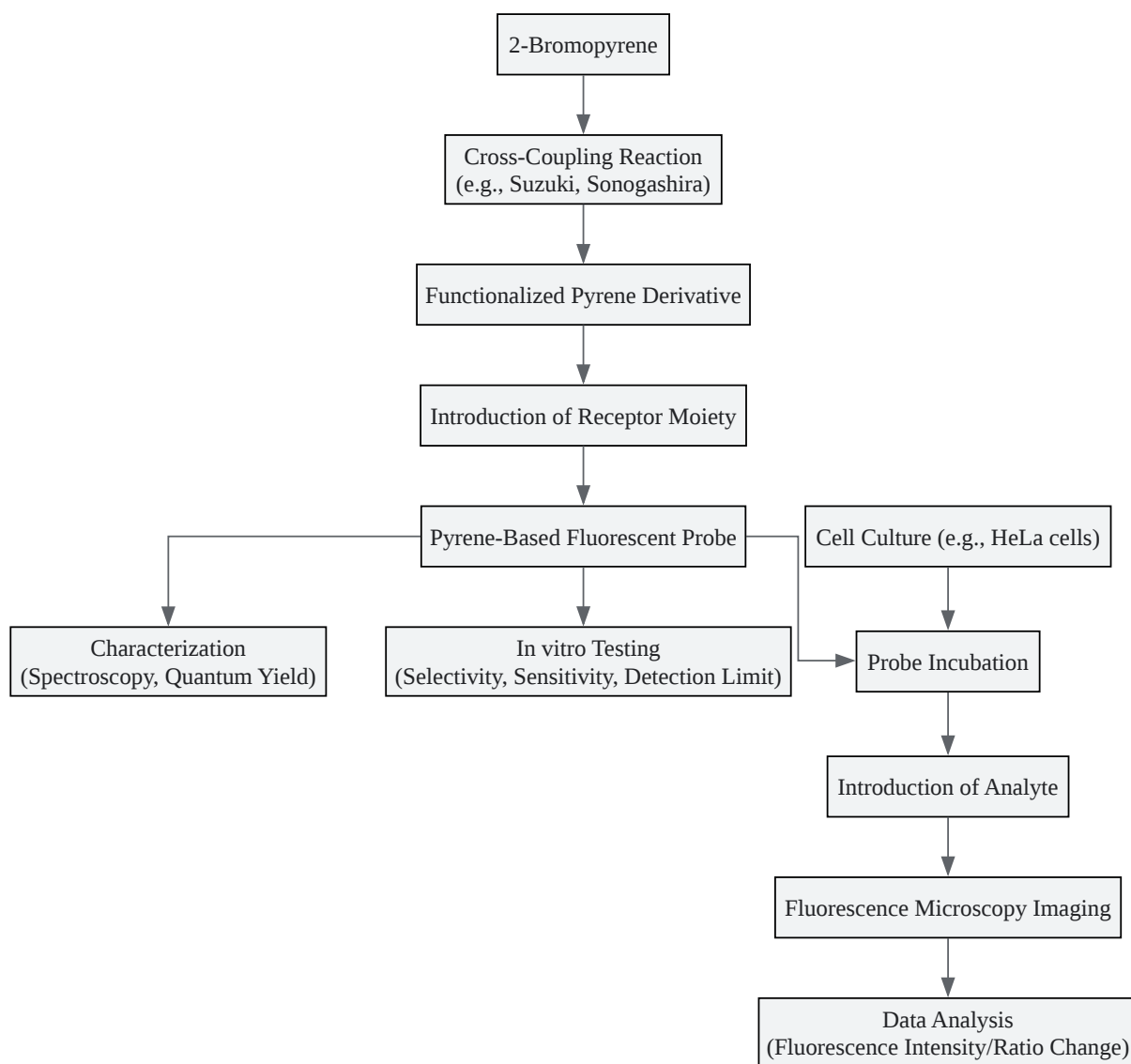
- Filter the crystals and dry to obtain pure **2-Bromopyrene**.

Purity: ≥99.5%

The following diagram illustrates the workflow for the synthesis and purification of **2-Bromopyrene** via the diazotization-deamination pathway.







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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromopyrene (CAS number 1714-27-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587533#2-bromopyrene-cas-number-1714-27-8]

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